

# Application Note: Gram-Scale Sulfonylation of (Hetero)aryl Boronic Acids

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Nickel(II) Trifluoromethanesulfonate*

Cat. No.: *B1311609*

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The synthesis of arylsulfones is of great importance in medicinal chemistry and materials science. Traditional methods for their preparation often require harsh reaction conditions and the use of expensive noble metal catalysts. The use of **Nickel(II) trifluoromethanesulfonate** provides a robust and economically viable alternative. This note details a redox-neutral, nickel-catalyzed sulfonylation of (hetero)aryl boronic acids with potassium metabisulfite ( $K_2S_2O_5$ ) and 2-chlorothiazoles, which can be successfully scaled up to the gram level.[2]

## Key Features:

- **Mild Reaction Conditions:** The reaction proceeds under relatively mild conditions, avoiding the need for high temperatures or pressures.
- **Broad Substrate Scope:** A wide range of (hetero)aryl boronic acids can be efficiently sulfonylated.
- **High Functional Group Tolerance:** The catalytic system tolerates a variety of functional groups, making it suitable for late-stage functionalization of complex molecules.
- **Scalability:** The protocol has been successfully demonstrated on a gram scale with low catalyst loading.[2][3]

## Experimental Protocol: Gram-Scale Synthesis of 2-(Phenylsulfonyl)thiazole

This protocol outlines the gram-scale synthesis of 2-(phenylsulfonyl)thiazole from phenylboronic acid, potassium metabisulfite, and 2-chlorothiazole using a  $\text{Ni}(\text{OTf})_2$  catalyst.

Materials:

- **Nickel(II) trifluoromethanesulfonate** ( $\text{Ni}(\text{OTf})_2$ )
- 4,4'-Di-tert-butyl-2,2'-bipyridine (dtbpy)
- Phenylboronic acid
- Potassium metabisulfite ( $\text{K}_2\text{S}_2\text{O}_5$ )
- 2-Chlorothiazole
- 1,4-Dioxane
- Water
- Nitrogen gas (or Argon)
- Standard glassware for organic synthesis (oven-dried)
- Magnetic stirrer and heating plate

Procedure:

- To an oven-dried 100 mL Schlenk flask equipped with a magnetic stir bar, add  $\text{Ni}(\text{OTf})_2$  (178 mg, 0.5 mmol, 5 mol%) and dtbpy (134 mg, 0.5 mmol, 5 mol%).
- The flask is evacuated and backfilled with nitrogen three times.
- Under a nitrogen atmosphere, add phenylboronic acid (1.22 g, 10.0 mmol, 1.0 equiv), potassium metabisulfite (1.11 g, 5.0 mmol, 0.5 equiv), and 2-chlorothiazole (1.43 g, 12.0 mmol, 1.2 equiv).

- Add 1,4-dioxane (40 mL) and water (10 mL) to the flask via syringe.
- The reaction mixture is stirred at 80 °C for 24 hours.
- After cooling to room temperature, the reaction mixture is diluted with ethyl acetate (50 mL) and washed with brine (3 x 30 mL).
- The organic layer is dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure.
- The crude product is purified by column chromatography on silica gel (eluent: hexane/ethyl acetate) to afford the desired 2-(phenylsulfonyl)thiazole.

## Quantitative Data

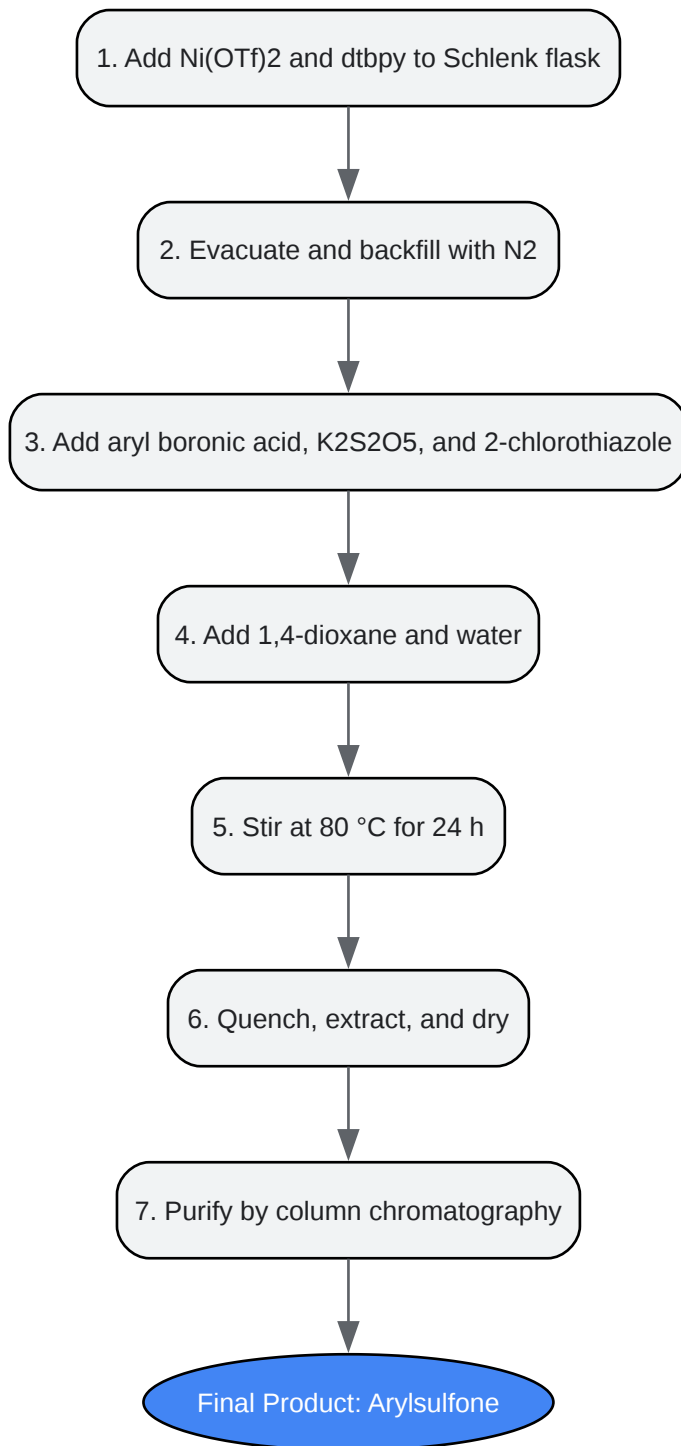
The following table summarizes the results for the gram-scale synthesis of various arylsulfones using the described protocol.

Entry	Aryl Boronic Acid	Product	Yield (%)
1	Phenylboronic acid	2-(Phenylsulfonyl)thiazole	85
2	4-Methylphenylboronic acid	2-((4-Methylphenyl)sulfonyl)thiazole	82
3	4-Methoxyphenylboronic acid	2-((4-Methoxyphenyl)sulfonyl)thiazole	78
4	4-Chlorophenylboronic acid	2-((4-Chlorophenyl)sulfonyl)thiazole	88
5	3-Thiopheneboronic acid	2-(Thiophen-3-ylsulfonyl)thiazole	75

## Visualizations

### Experimental Workflow

#### Experimental Workflow for Gram-Scale Sulfonation

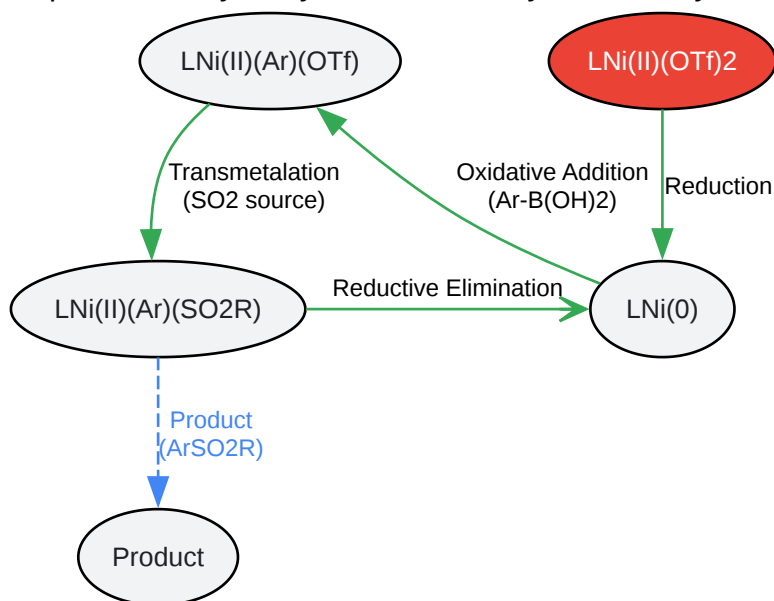


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Caption: Workflow for the gram-scale synthesis of arylsulfones.

## Proposed Catalytic Cycle

Proposed Catalytic Cycle for Ni-Catalyzed Sulfonylation



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Caption: Proposed catalytic cycle for the Ni-catalyzed sulfonylation.

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## References

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